

Application Notes: In Vitro Substance P (NK1) Receptor Binding Assays

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Compound of Interest

Compound Name: Substance P

CAS No.: 33507-63-0

Cat. No.: B549629

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Introduction

Substance P (SP) is an 11-amino acid neuropeptide, a member of the tachykinin family, that plays a crucial role in various physiological processes, including pain perception, inflammation, and smooth muscle control.^{[1][2][3]} It exerts its effects by binding to the neurokinin-1 receptor (NK1R), a G protein-coupled receptor (GPCR).^{[1][4]} The interaction between **Substance P** and NK1R activates downstream signaling pathways, making this receptor a significant target for drug development, particularly for antiemetic and analgesic compounds.

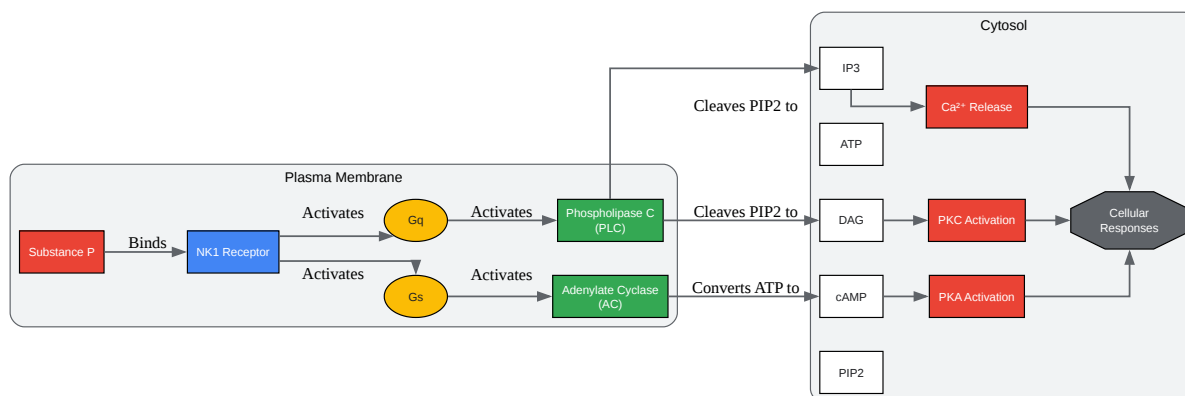
In vitro receptor binding assays are fundamental tools for characterizing the affinity and selectivity of novel compounds for the NK1R. These assays are essential in early-stage drug discovery to identify and optimize lead candidates. The two primary methodologies employed are radioligand binding assays, considered the gold standard for their sensitivity and robustness, and non-radioactive fluorescence-based assays, which offer advantages in safety and ease of use.

Signaling Pathways of the Substance P (NK1) Receptor

Activation of the NK1R by **Substance P** initiates coupling to heterotrimeric G proteins, primarily Gq and Gs.

- Gq Pathway: Coupling to Gq activates Phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺), while DAG activates Protein Kinase C (PKC).
- Gs Pathway: Coupling to Gs activates Adenylate Cyclase, leading to the production of cyclic adenosine monophosphate (cAMP).

These second messengers modulate a variety of cellular responses. Receptor activation also leads to phosphorylation by G protein-coupled receptor kinases (GRKs) and binding of β -arrestin, which mediates receptor desensitization and internalization.



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Caption: Substance P / NK1R Gq and Gs signaling pathways.

Quantitative Data Summary

Binding assays yield critical quantitative data for assessing ligand-receptor interactions.

- **IC₅₀:** The concentration of a competing ligand that displaces 50% of a specific radioligand from its receptor.
- **K_i (Inhibition Constant):** The binding affinity of a competing ligand, calculated from its IC₅₀ value. A lower K_i indicates a higher binding affinity.
- **K_e (Dissociation Constant):** The concentration of a radioligand at which 50% of the receptors are occupied at equilibrium. It is an inverse measure of affinity.
- **B_{max} (Maximum Receptor Density):** The total concentration of receptors in a sample, determined from saturation binding experiments.

Table 1: Competitive Binding Affinities of Fluorescent **Substance P** Analogs at the Rat NK1 Receptor

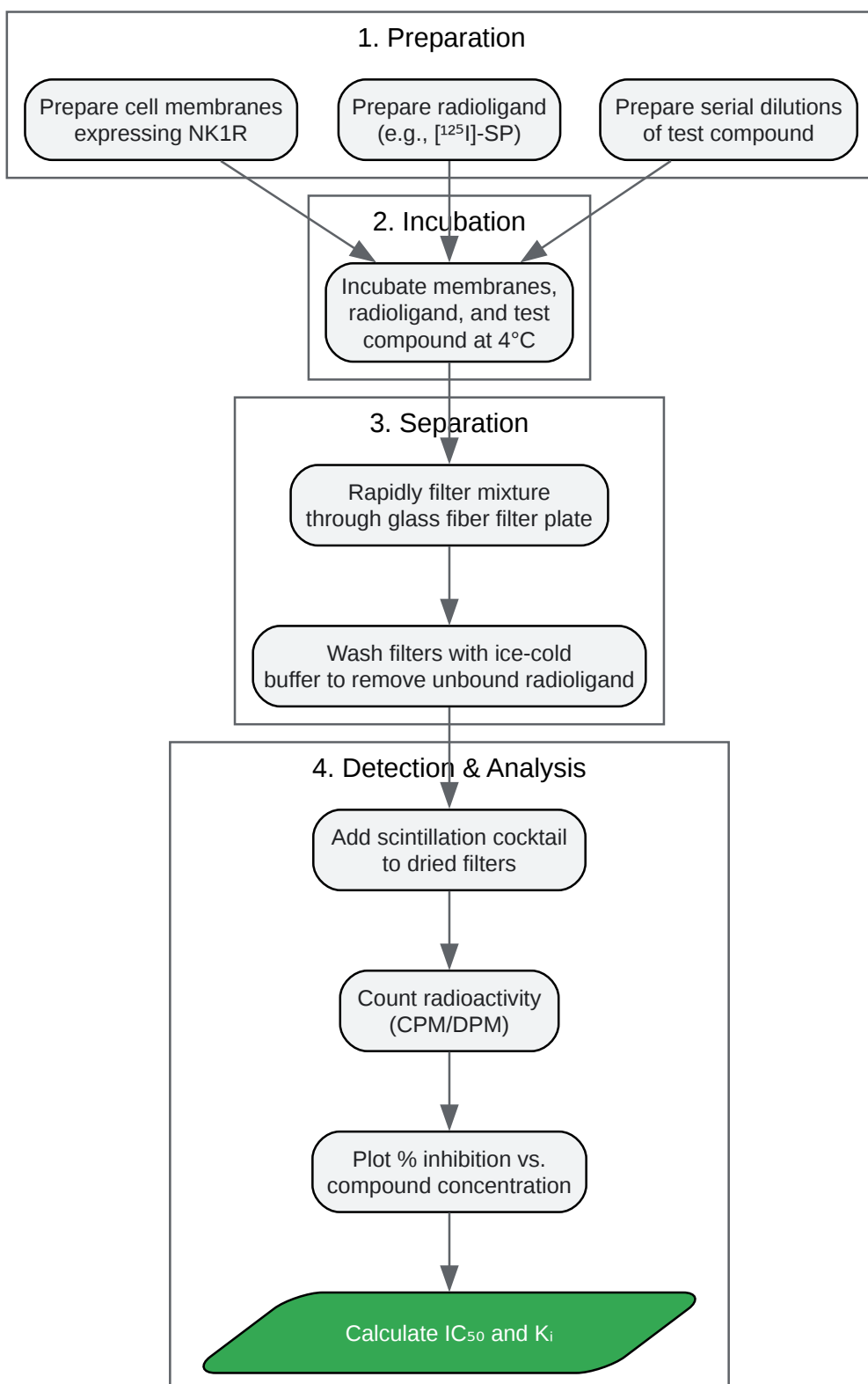
Compound	IC ₅₀ (nM)
Unlabeled Substance P	2.0
Tetramethylrhodamine-SP	4.2
Oregon Green 488-SP	6.4
BODIPY-SP	18.0
Fluorescein-SP	44.5
Alexa 488-SP	>1000
Data derived from competition binding studies using [¹²⁵ I] SP as the radioligand.	

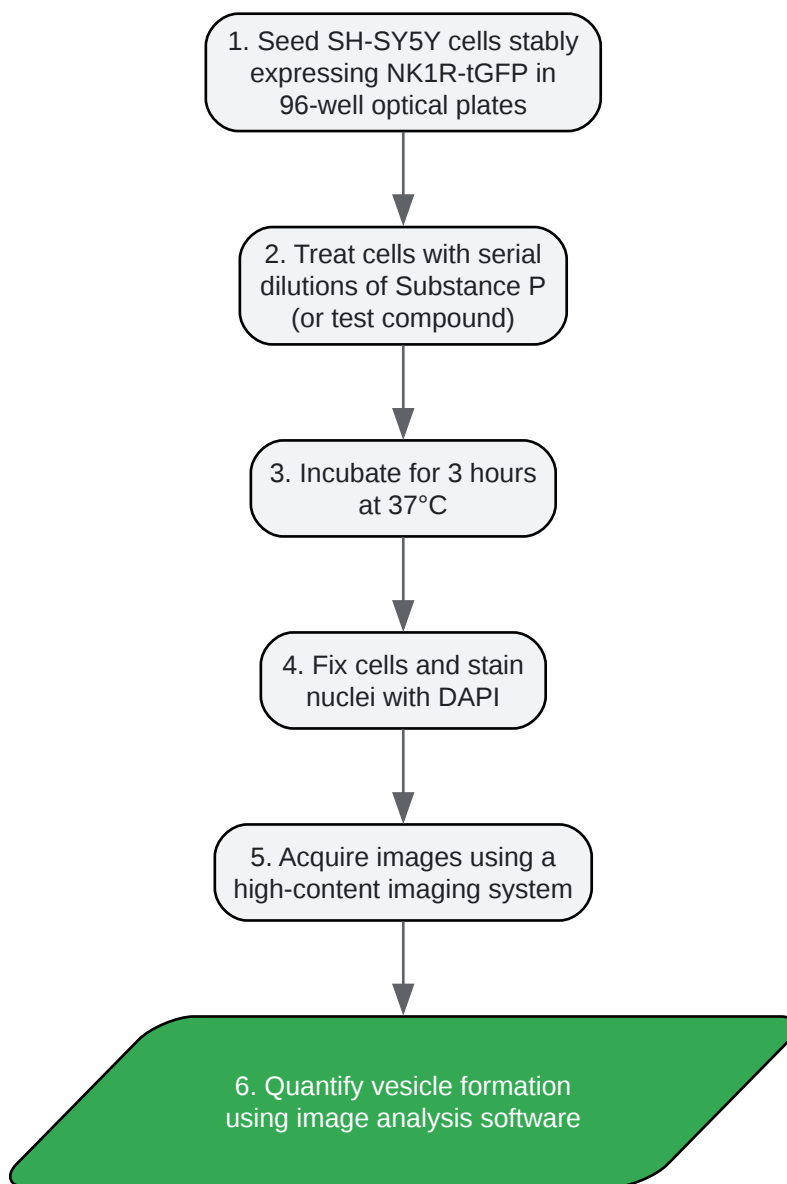
Experimental Protocols

Protocol 1: Competitive Radioligand Binding Assay

This protocol determines the affinity (K_i) of a test compound for the NK1R by measuring its ability to compete with a fixed concentration of a radiolabeled NK1R ligand (e.g., [^{125} I]-

Substance P).





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